

2-Ethylhexyl thioglycolate chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethylhexyl thioglycolate

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An In-depth Technical Guide to **2-Ethylhexyl Thioglycolate**

Introduction

2-Ethylhexyl thioglycolate (EHTG), also known as 2-ethylhexyl mercaptoacetate, is a sulfur-containing organic compound with the chemical formula $C_{10}H_{20}O_2S$.^{[1][2]} It is a clear to pale yellow liquid with a characteristic odor.^{[1][2]} This versatile chemical intermediate is characterized by its reactive thiol (-SH) and ester (-COOR) functional groups, which impart its utility in a wide range of industrial applications.^[1] Primarily, it serves as a highly efficient co-stabilizer in the production of polyvinyl chloride (PVC) heat stabilizers.^{[1][2]} Additionally, it finds use as a chain transfer agent in radical polymerization, an antioxidant, a corrosion inhibitor in the oil and gas industry, and an intermediate in the synthesis of pharmaceuticals, pesticides, and dyes.^{[1][3][4]}

Chemical Structure and Identification

The chemical structure of **2-ethylhexyl thioglycolate** consists of a thioglycolic acid backbone esterified with a 2-ethylhexyl alcohol moiety.

Identifier	Value
IUPAC Name	2-ethylhexyl 2-sulfanylacetate[5]
Synonyms	2-Ethylhexyl mercaptoacetate, Thioglycolic acid 2-ethylhexyl ester, Isooctyl thioglycolate[5][6][7]
CAS Number	7659-86-1[1][8]
Molecular Formula	C10H20O2S[1][5]
Molecular Weight	204.33 g/mol [1][5][8]
SMILES	CCCCC(CC)COC(=O)CS[5][8]
InChI	1S/C10H20O2S/c1-3-5-6-9(4-2)7-12-10(11)8-13/h9,13H,3-8H2,1-2H3[5][8]
InChIKey	OWHSTLLOZWTNTQ-UHFFFAOYSA-N[1][5][8]

Physicochemical Properties

The physical and chemical properties of **2-ethylhexyl thioglycolate** are summarized in the table below.

Property	Value
Appearance	Clear, colorless to pale yellow, oily liquid[1][2][3]
Odor	Characteristic[1][3]
Boiling Point	255-260 °C[8]
Melting Point	< -50 °C[9]
Density	0.972 g/mL at 20 °C[8]
Refractive Index	n _{20/D} 1.461[8]
Flash Point	117.5 °C (Pensky-Martens closed cup)[8][9]
Water Solubility	4.73 mg/L at 20 °C[9]
Log Pow	4.7 at 22 °C[9]
Vapor Pressure	2.4 Pa at 20 °C; 3.6 Pa at 25 °C[9]

Experimental Protocols

Synthesis of 2-Ethylhexyl Thioglycolate via Esterification

The most common method for the industrial production of **2-ethylhexyl thioglycolate** is the direct esterification of thioglycolic acid with 2-ethylhexanol.[1]

Materials:

- Thioglycolic acid
- 2-Ethylhexanol
- Acid catalyst (e.g., p-toluenesulfonic acid)[10]
- Solvent (optional, for water removal)

Procedure:

- Thioglycolic acid and 2-ethylhexanol are charged into a reaction vessel equipped with a stirrer, thermometer, and a Dean-Stark apparatus for azeotropic water removal. A typical molar ratio of 2-ethylhexanol to thioglycolic acid is between 1.5:1 and 3:1.[\[10\]](#)
- An acid catalyst, such as p-toluenesulfonic acid (0.1-0.3 wt%), is added to the mixture.[\[10\]](#)
- The reaction mixture is heated to a temperature of 100-120 °C with continuous stirring.[\[10\]](#)
- The water produced during the esterification is continuously removed via azeotropic distillation.
- The reaction is monitored for completion by measuring the amount of water collected or by analytical techniques such as gas chromatography (GC). The reaction time is typically 0.5-1.5 hours.[\[10\]](#)
- Upon completion, the reaction mixture is cooled.
- The crude product is then purified by vacuum distillation to remove unreacted starting materials and the catalyst, yielding pure **2-ethylhexyl thioglycolate**.

Alternative Synthesis Route

An alternative synthesis involves the reaction of an alkali metal hydrosulfide with 2-ethylhexyl chloroacetate.[\[11\]](#)

Materials:

- 2-Ethylhexyl chloroacetate
- Sodium hydrosulfide (NaSH) or another alkali metal hydrosulfide
- Methanol
- Hydrogen sulfide (H₂S)

Procedure:

- A methanolic solution of sodium hydrosulfide is charged into a reactor.

- The pressure is raised by introducing hydrogen sulfide.
- 2-Ethylhexyl chloroacetate is then added to the reactor while maintaining a low temperature (e.g., 10 ± 2 °C).[11]
- After the addition is complete, the mixture is agitated.
- The resulting product is a methanolic solution of **2-ethylhexyl thioglycolate**.
- The product can be purified by neutralization, evaporation of methanol, filtration of precipitated salts, and finally, distillation.[11]

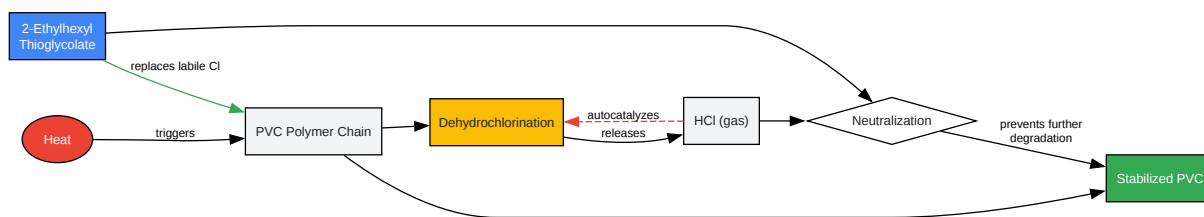
Applications and Mechanisms of Action

PVC Heat Stabilization

The primary application of **2-ethylhexyl thioglycolate** is as a co-stabilizer in PVC.[1][2] During thermal processing, PVC undergoes dehydrochlorination, releasing hydrogen chloride (HCl) gas, which autocatalyzes further degradation and leads to discoloration and loss of mechanical properties.[1][2] **2-Ethylhexyl thioglycolate** mitigates this degradation through a dual mechanism:

- HCl Scavenging: It acts as an HCl scavenger, neutralizing the released acid.[1]
- Thiol Addition: The thiol group can replace labile chlorine atoms on the PVC polymer chain, preventing the initiation of the degradation process.[1]

It often exhibits synergistic effects when used in conjunction with metal-based stabilizers like calcium-zinc or organotin compounds.[1]



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Caption: Mechanism of PVC stabilization by **2-Ethylhexyl thioglycolate**.

Other Applications

Beyond PVC stabilization, **2-ethylhexyl thioglycolate** is utilized in various other fields:

- Organic Synthesis: It serves as an intermediate in the manufacturing of pharmaceuticals, agrochemicals, and dyes.[1][3]
- Polymer Science: It functions as a chain transfer agent in radical polymerization to control molecular weight and as a plasticizer additive for synthetic rubber.[1][4]
- Mining: It is used as a collector in the mining industry.[1][4]
- Corrosion Inhibition: It finds application as a corrosion inhibitor in the oil field industry.[3]

Safety and Toxicology

2-Ethylhexyl thioglycolate presents several health and environmental hazards.

Human Health Hazards:

- Harmful if swallowed (Acute toxicity, oral, Category 4).[9]
- May cause an allergic skin reaction (Skin sensitization, Category 1B).[9]

- May cause respiratory irritation.[12][13]
- Causes skin and serious eye irritation.[13]

Environmental Hazards:

- Very toxic to aquatic life with long-lasting effects (Hazardous to the aquatic environment, acute and chronic, Category 1).[9]

Toxicological Data:

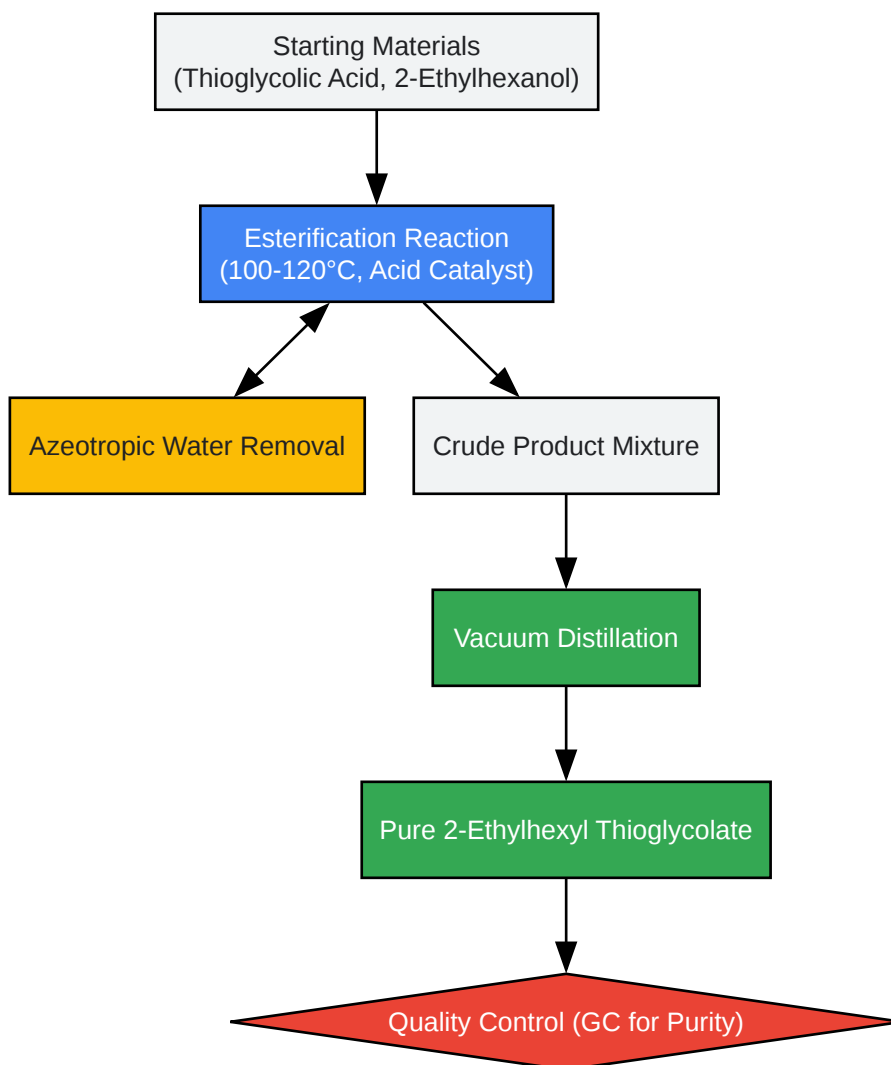
Endpoint	Species	Value
Oral LD50	Rat (male/female)	> 2000 mg/kg bw[9]
Inhalation LC0	Rat (male/female)	> 0.51 mg/L air[9]
Dermal LD50	Rat (male/female)	> 2000 mg/kg bw[9]
Toxicity to fish (LC50, 96h)	Oncorhynchus mykiss (rainbow trout)	0.23 mg/L
Toxicity to daphnia (EC50, 48h)	Daphnia magna (water flea)	0.38 mg/L
Toxicity to algae (EC50, 72h)	Pseudokirchneriella subcapitata	0.62 mg/L[9]

Handling and Storage:

- Handle in a well-ventilated area, wearing appropriate personal protective equipment (gloves, safety goggles).[9][13]
- Store in a tightly closed container in a dry, cool, and well-ventilated place, away from incompatible materials such as alkaline substances and oxidants.[7][9]
- Avoid contact with skin and eyes.[9]
- Do not eat, drink, or smoke when using this product.[9]

Workflow for Synthesis and Quality Control

The general workflow from synthesis to the final product is outlined below.



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Caption: General workflow for the synthesis and quality control of 2-EHTG.

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- To cite this document: BenchChem. [2-Ethylhexyl thioglycolate chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220297#2-ethylhexyl-thioglycolate-chemical-structure-and-properties]

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